

Long-term stability and storage of QM-FN-SO3 stock solutions

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Compound of Interest

Compound Name: QM-FN-SO3

Cat. No.: B12385852

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Technical Support Center: QM-FN-SO3

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term stability and storage of **QM-FN-SO3** stock solutions. Below you will find frequently asked questions and troubleshooting guides to ensure the optimal performance of this near-infrared (NIR) aggregation-induced emission (AIE) active probe in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid **QM-FN-SO3** compound?

A1: The solid **QM-FN-SO3** compound should be stored in a dry, dark environment. For short-term storage (days to weeks), a temperature of 0-4°C is recommended. For long-term storage (months to years), it is best to store the compound at -20°C.^[1]

Q2: What are the recommended solvents for preparing **QM-FN-SO3** stock solutions?

A2: **QM-FN-SO3** is soluble in both dimethyl sulfoxide (DMSO) and water.^{[2][3]} The maximum recommended concentrations are 50 mM in DMSO and 20 mM in water.^{[2][3]}

Q3: What is the recommended storage temperature for **QM-FN-SO3** stock solutions?

A3: For stock solutions, it is recommended to store them at -80°C for long-term stability. Aliquoting the stock solution into smaller, single-use volumes is highly recommended to avoid

repeated freeze-thaw cycles.

Q4: How stable is **QM-FN-SO3** in solution?

A4: **QM-FN-SO3** has demonstrated excellent stability in fresh mouse serum for over 24 hours at 37°C. It is also stable across a pH range of 3 to 12. In terms of photostability, **QM-FN-SO3** has a significantly longer half-life (~2400 seconds) under continuous irradiation compared to ThT (~480 seconds) and ICG (~20 seconds).

Q5: What are the excitation and emission maxima for **QM-FN-SO3**?

A5: The excitation and emission maxima for **QM-FN-SO3** are 488 nm and 680 nm, respectively.

Data Summary Tables

Table 1: Recommended Storage Conditions

Form	Storage Condition (Short-term)	Storage Condition (Long-term)	Protection
Solid	0-4°C (days to weeks)	-20°C (months to years)	Dry, dark
Stock Solution	Not specified	-80°C	Protect from light

Table 2: Solubility of **QM-FN-SO3**

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	50	28.23
Water	20	11.29

Experimental Protocols

Protocol 1: Preparation of a 10 mM **QM-FN-SO3** Stock Solution in DMSO

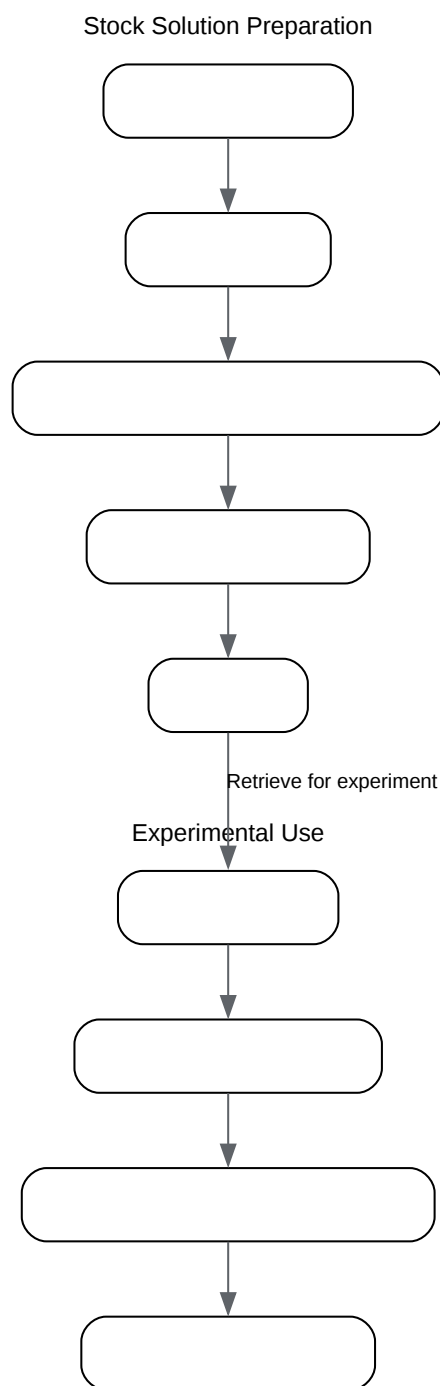
- **Warm the Reagents:** Allow the vial of solid **QM-FN-SO3** and a tube of anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation.
- **Weigh the Compound:** Accurately weigh the desired amount of **QM-FN-SO3** powder in a sterile microcentrifuge tube. The molecular weight of **QM-FN-SO3** is 564.65 g/mol .
- **Add Solvent:** Add the appropriate volume of DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution, add 1 mL of DMSO to 5.65 mg of **QM-FN-SO3**.
- **Dissolve:** Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in light-protecting tubes. Store the aliquots at -80°C.

Troubleshooting Guide

Issue	Possible Cause	Recommendation
Low or no fluorescent signal	Incorrect filter settings: Ensure the excitation and emission wavelengths on your imaging system are set correctly (Ex: 488 nm, Em: 680 nm).	Verify instrument settings.
Degraded probe: The stock solution may have been stored improperly (e.g., repeated freeze-thaw cycles, exposure to light).	Prepare a fresh stock solution from solid compound.	
Low probe concentration: The final concentration of the probe in the experiment may be too low.	Optimize the working concentration of QM-FN-SO3 for your specific application.	
High background fluorescence	Probe aggregation: In aqueous solutions, high concentrations of the probe might lead to aggregation and background fluorescence.	Ensure the probe is fully dissolved and consider using a lower working concentration. The probe is designed to have low background fluorescence in aqueous solutions before binding to A β plaques.
Impure solvent: The solvent used to prepare the stock solution may contain fluorescent impurities.	Use high-purity, anhydrous solvents.	
Precipitate in stock solution	Exceeded solubility limit: The concentration of the stock solution may be too high.	Prepare a new stock solution at a lower concentration, not exceeding 50 mM in DMSO or 20 mM in water.
Contamination: The stock solution may be contaminated.	Prepare a fresh stock solution using sterile techniques.	

Visualizations

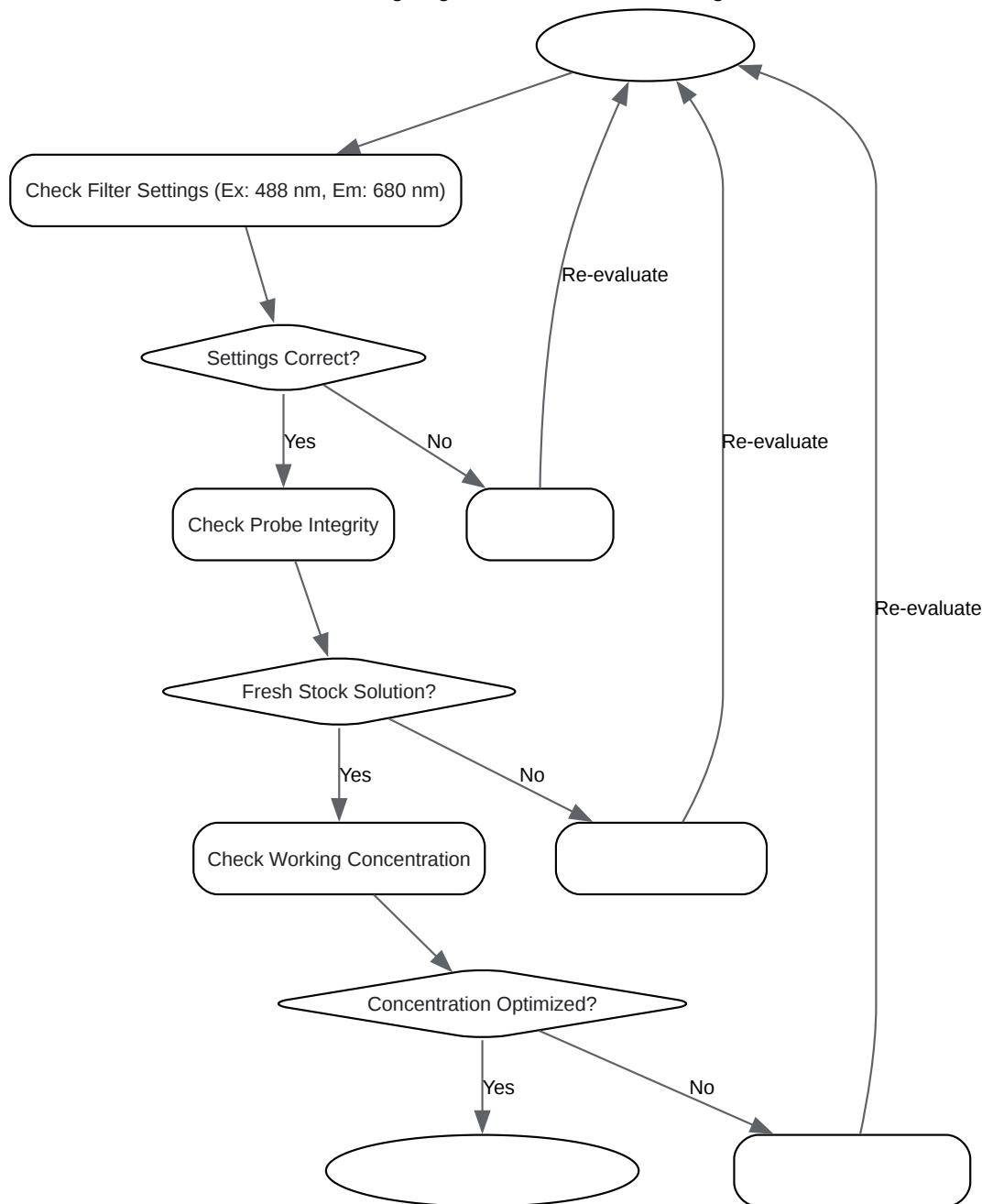
Experimental Workflow: QM-FN-SO₃ Stock Solution Preparation and Use



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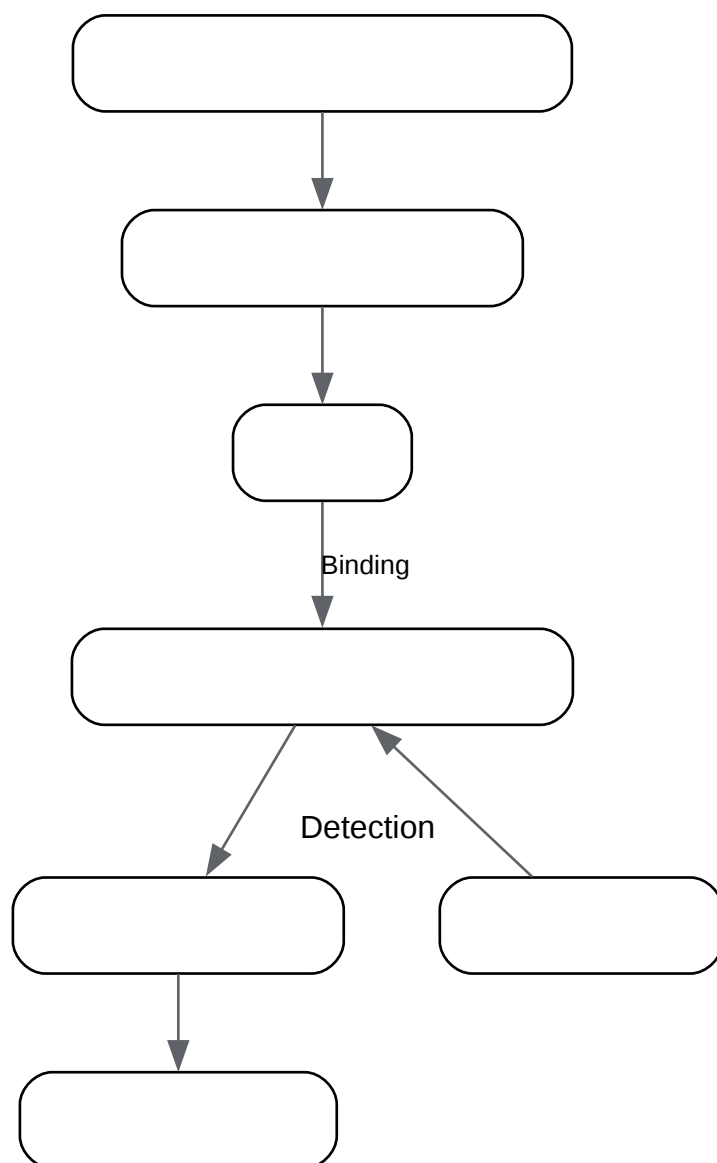
Caption: Workflow for preparing and using **QM-FN-SO3** stock solutions.

Troubleshooting Logic for Low Fluorescent Signal



Application of QM-FN-SO3 in A β Plaque Detection

Biological System (e.g., AD model mouse)

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